

flotation recovery optimization iron oxide copper associations

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Copper iron oxide

CAS No.: 12018-79-0

Cat. No.: S1508393

Get Quote

Key Optimization Parameters & Data

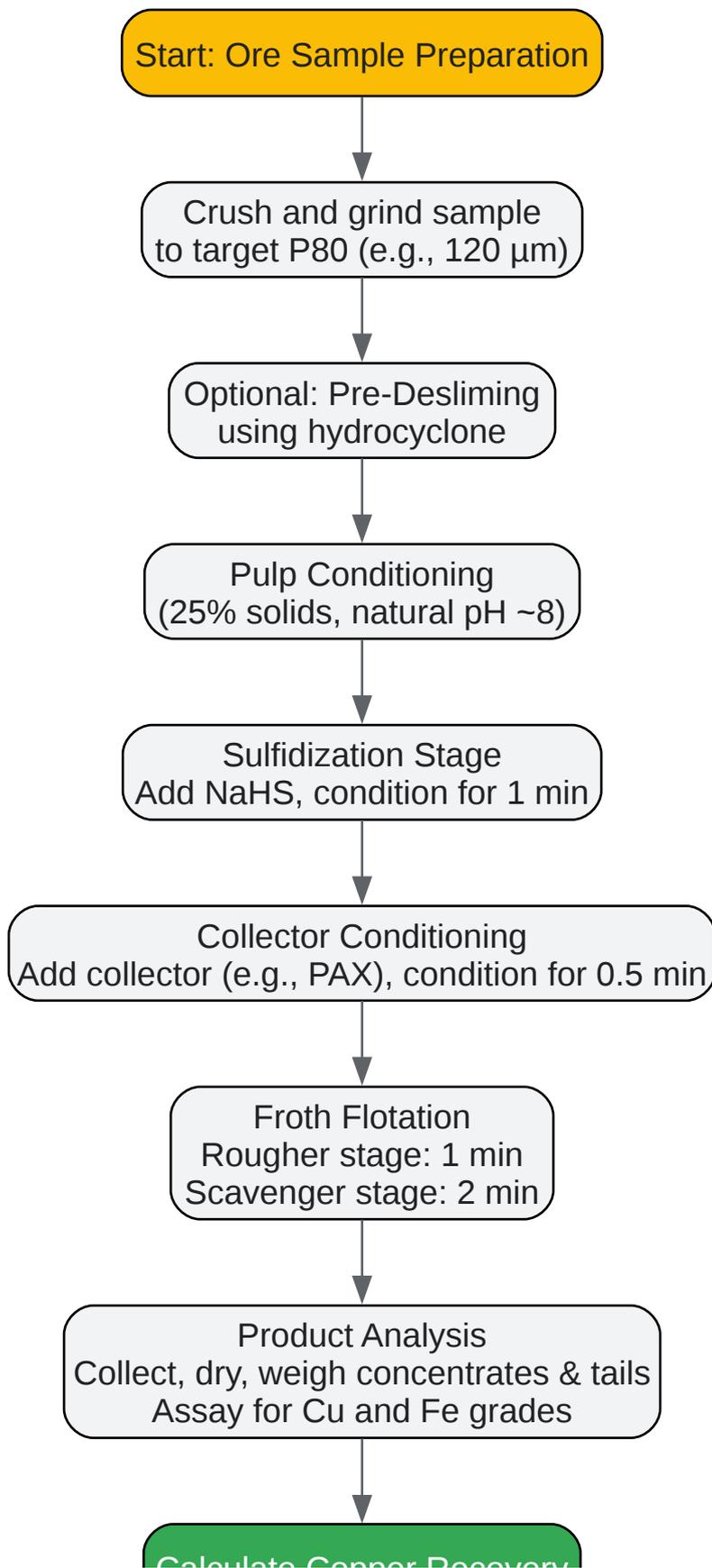
The flotation efficiency is highly dependent on several interacting parameters. The table below summarizes the role and impact of key factors based on experimental studies:

Parameter	Role & Impact on Flotation	Typical Range/Values
Sulfidizing Agent (e.g., NaHS)	Critical for creating a floatable sulfide layer on oxidized copper mineral surfaces; dosage has a substantial quadratic effect on recovery [1] [2].	1,400 - 6,000 g/t [1]
Collector Type & Dosage	Promotes mineral hydrophobicity; strength and selectivity should be matched to copper mineralogy (e.g., AERO 7151 for native copper, AERO OX 100 for oxides) [3].	90 - 200 g/t (for PAX) [1]; 5-150 g/t (for specialty collectors) [4]
Feed Grade (CuOx)	The copper oxide grade in the feed has the most substantial linear impact on overall recovery [1].	0.4 - 1.3% [1]
Particle Size (D80)	Affects mineral liberation and particle-bubble collisions; must be optimized for specific ore [1] [5].	80 - 120 μ m [1]

Parameter	Role & Impact on Flotation	Typical Range/Values
Pre-Desliming	Removing fine slimes via hydrocyclone reduces reagent consumption and slime coating, improving the flotation environment [6].	~9.4% desliming rate shown to increase recovery by 6.32% [6]

Detailed Experimental Protocol: Sulfidization Flotation

Based on the studies, here is a detailed protocol for a batch flotation test to optimize recovery. This workflow is also summarized in the diagram below.



Calculate Copper Recovery

Click to download full resolution via product page

Ore Sample Preparation

- **Crushing & Grinding:** Prepare a representative ore sample (e.g., 100 kg) from the supergene zone. Use a two-stage crushing process followed by grinding in a rod mill to achieve a target particle size of **P80 = 120 μm** [1].
- **Optional Pre-Desliming:** For ores with high slime content, use a hydrocyclone (e.g., FX150 model) to remove fine slimes. A desliming rate of approximately **9-10%** has been shown to significantly improve recovery [6].

Pulp Conditioning

- Prepare the flotation pulp at **25% solids** in a 2.4 L cell. Maintain natural pH at approximately **8.0** under ambient conditions (25°C, 1 atm) [1].

Sulfidization and Collection

- **Sulfidization:** Add the sulfidizing agent (**Sodium Hydrosulfide, NaHS**) to the pulp and condition for **1 minute** [1]. The optimal dosage must be determined experimentally, as excess can be depressive [7].
- **Collector Addition:** Introduce the selected collector and condition for **30 seconds**. Common choices include potassium amyl xanthate (PAX) or stronger, more selective collectors like **AERO 7151** which works synergistically with sulfidizing agents [3].
- Add a frother (e.g., pine oil) [8].

Froth Flotation and Analysis

- **Rougher Flotation:** Conduct the first flotation for **1 minute** to produce a rougher concentrate.
- **Scavenger Flotation:** Re-float the tailings for an additional **2 minutes** to recover middlings [1].
- **Product Handling:** Collect the final tailings and all concentrates. Dry them at **104°C for 24 hours**, then weigh and assay for copper and iron content using techniques like ICP-OES [1].

- **Recovery Calculation:** Calculate the copper recovery using the metallurgical balance formula provided in the research [1].

Advanced & Alternative Techniques

If conventional sulfidization does not yield satisfactory results, consider these advanced methods:

- **Hydrothermal Sulfidation:** This process performs the sulfidation reaction under high temperature and pressure, which can improve the sulfidation effect and flotation efficiency for more refractory ores [5].
- **Leach-Precipitation-Flotation (LPF):** For ores unresponsive to sulfidization, the LPF process can be an alternative. It involves:
 - **Leaching:** Dissolving oxidized copper minerals with sulfuric acid (pH 1.5-3.0 for ~45 minutes).
 - **Precipitation:** Precipitating dissolved copper as "cement copper" using metallic iron (sponge iron or scrap) for 10-15 minutes.
 - **Flotation:** Floating the precipitated metallic copper and any primary sulfide minerals using collectors like Minerec A [8].

Reference Information

The experimental details and data in this document are synthesized from the following sources:

- **Study on Iron Oxide Copper Associations [1]** - A 2024 study using RSM and BBD, providing core data on parameter effects.
- **Syensqo Reagent Guide [3]** - A comprehensive 2024 industry catalog for collector selection.
- **Desliming Optimization Study [6]** - A 2021 case study on managing slime content.
- **Multi-Functional Reagent Study [2]** - A 2025 study demonstrating optimized sulfidization.
- **LPF Process Description [8]** - A detailed description of the Leach-Precipitation-Flotation method.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. – Iron Mineral Associations in Supergene Zones... Oxide Copper [pmc.ncbi.nlm.nih.gov]
2. Application of a multi-Functional reagent in the flotation process... [link.springer.com]
3. AERO® Promoters For Diverse Mineralogies | Syensqo [syensqo.com]
4. YH260 High Performance Collector For Reagent Of... Flotation [yxbjtech.com]
5. Key Techniques and Methods for Enhancing Copper ... Flotation [miningpedia.cn]
6. How Can We Improve the Recovery Rate of Refractory Copper ... Oxide [dasenmining.com]
7. Reagents and Methods for Flotation Ore Copper Oxide [linkedin.com]
8. LPF Leach Precipitation and Copper Process - 911Metallurgist Flotation [911metallurgist.com]

To cite this document: Smolecule. [flotation recovery optimization iron oxide copper associations]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b1508393#flotation-recovery-optimization-iron-oxide-copper-associations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com